Personal protective equipment for handling M2698

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Compound of Interest	
Compound Name:	*M2698*
CAS No.:	*1379545-95-5*
Cat. No.:	*B608790*

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Essential Safety and Handling Guide for M2698

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **M2698**, a p70S6K/AKT dual inhibitor. This document provides immediate and essential procedural information to ensure laboratory safety and operational integrity.

M2698, also known as MSC2363318A, is a potent, orally bioavailable dual inhibitor of p70S6K and AKT, utilized in cancer research. As with any investigational compound, a thorough understanding of its properties and adherence to strict safety protocols are paramount. This guide synthesizes critical safety information, operational procedures, and disposal plans to support your research and development activities.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **M2698** to minimize exposure and ensure personal safety.

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PPE Category	Specific Requirements
Eye/Face Protection	Chemical safety goggles or a face shield are required.
Skin Protection	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be worn.
Body Protection	A laboratory coat is required. For larger quantities or when there is a risk of splashing, consider additional protective clothing such as a chemical-resistant apron and sleeves.
Respiratory Protection	For handling small quantities in a well-ventilated area, respiratory protection may not be required. However, if handling larger quantities, generating dust, or working in a poorly ventilated area, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **M2698** and ensuring a safe laboratory environment.

Handling Procedures

- Ventilation: Handle **M2698** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not ingest or inhale.
- Aerosol and Dust Formation: Avoid procedures that may generate dust or aerosols. If this is unavoidable, use appropriate respiratory protection and engineering controls.

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- Hygiene: Wash hands thoroughly after handling the compound, even if gloves have been worn.

Storage Conditions

Parameter	Recommendation
Temperature	Store in a tightly sealed container in a cool, dry place. Long-term storage at -20°C is recommended.
Incompatibilities	Keep away from strong oxidizing agents.

Spill Response and First Aid

Immediate and appropriate action in the event of a spill or exposure is critical.

Spill Cleanup

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wear appropriate PPE. For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collection: Carefully scoop the absorbed material into a sealed, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent, followed by soap and water.

First-Aid Measures

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Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste materials containing **M2698** must be handled and disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.

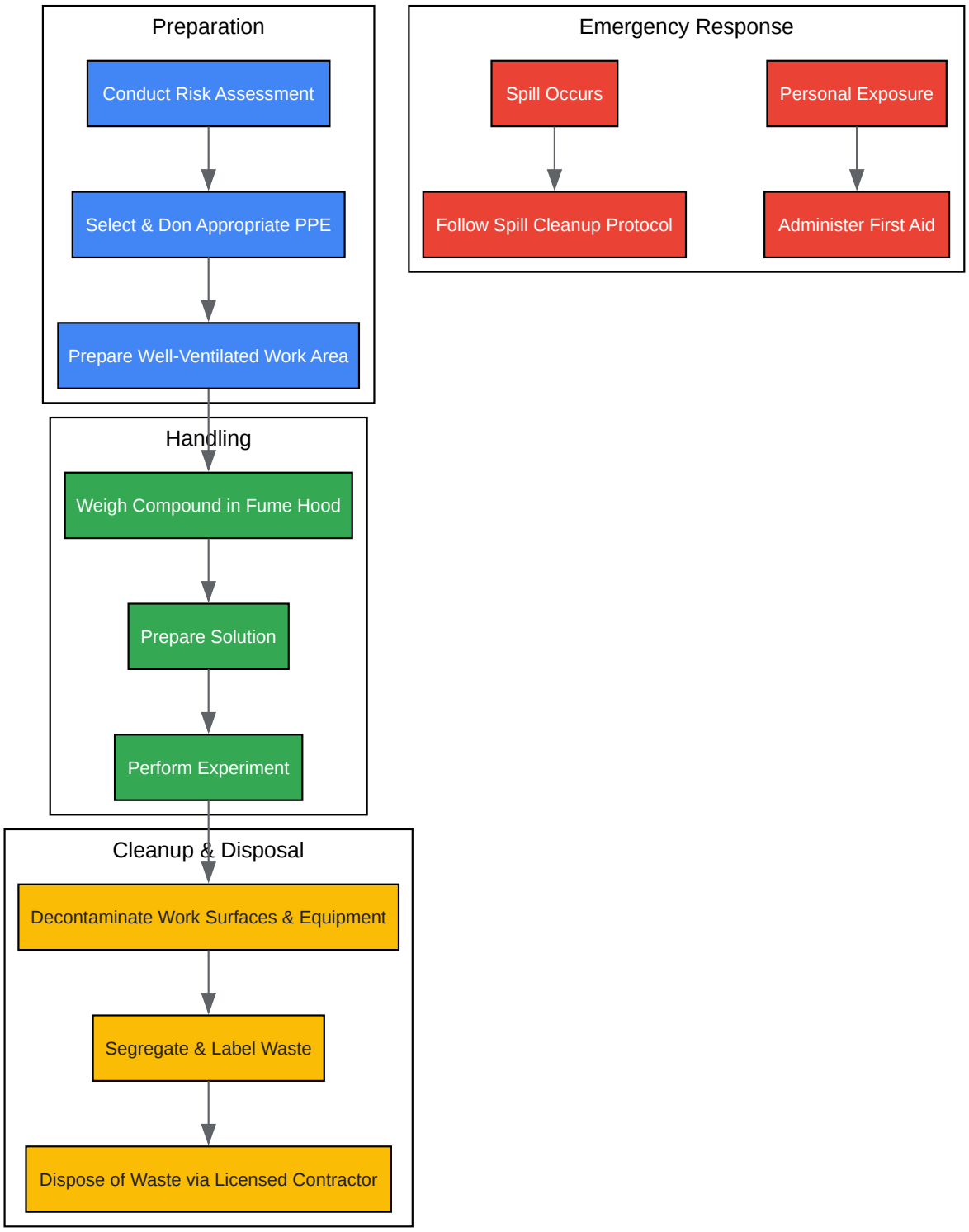
- Waste Containers: Use designated, properly labeled, and sealed containers for the disposal of **M2698** and any contaminated materials (e.g., gloves, absorbent pads, etc.).
- Disposal Method: Contact a licensed professional waste disposal service to arrange for the pickup and disposal of the chemical waste. Do not dispose of **M2698** down the drain or in the regular trash.

Experimental Workflow for Safe Handling of M2698

The following diagram outlines the key steps for the safe handling of **M2698** in a laboratory setting.

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Safe Handling Workflow for M2698



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